

tetraniliprole exploratory research on novel targets

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Compound Focus: Tetraniliprole

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Core Mechanisms & Emerging Novel Targets

The table below summarizes **tetraniliprole**'s core properties and the key novel targets identified from current research.

Aspect	Description	Key Genes/Proteins/Pathways
Primary Mode of Action	Anthranilic diamide insecticide targeting insect ryanodine receptors (RyR), causing uncontrolled calcium release, muscle paralysis, and death [1] [2]	Ryanodine Receptor (RyR)
Molecular Formula & Weight	$C_{22}H_{16}ClF_3N_{10}O_2$ [3]; 544.88 g/mol [3] [4]	-
Major Resistance Mechanism	Metabolic detoxification, particularly through the overexpression of cytochrome P450 enzymes [2] [5]	CYP Genes: CYP4M116, CYP6AW1 [1], CYP405D1, CYP6AB269, CYP4AU1 [2] [5]

Aspect	Description	Key Genes/Proteins/Pathways
Novel Regulatory Target	Arylalkylamine N-acetyltransferase 1 (AANAT1) regulates midgut detoxification by modulating the ROS/CncC pathway; knockdown increases susceptibility [6].	Pathway: AANAT1 → Biogenic Amines → ROS Level → CncC/Maf → Detoxification Gene Expression (P450s, GSTs, UGTs) [6]
Phenomenon: Transgenerational Hormesis	Sublethal exposure (LC_{10}) in parents (F0) causes negative effects, but triggers stimulatory effects (faster development, increased reproduction) in offspring (F1, F2), risking population resurgence [1] [7].	Reproduction Genes: Vitellogenin ((Vg)), Vitellogenin Receptor ((VgR)), Juvenile Hormone Binding Protein ((JHBP)) [1] [7]

Detailed Experimental Protocols

Toxicity Bioassays & Life Table Analysis

This protocol is used to determine lethal concentrations and assess sublethal, transgenerational effects on population growth [1] [7].

- **Insect Rearing:** Maintain a susceptible population of *Tuta absoluta* on pesticide-free tomato plants under controlled conditions (e.g., 25 ± 1 °C, $60 \pm 5\%$ RH, 16:8 L:D photoperiod) [1].
- **Compound Preparation:** Prepare a stock solution of technical grade **tetraniliprole** (e.g., 95% purity) in acetone. Serially dilute this stock in distilled water containing a surfactant like 0.05% Triton X-100 to create a range of concentrations (e.g., from 0.0078 mg/L to 0.5 mg/L) [1] [7].
- **Leaf-Dip Bioassay (for larvae):**
 - Immerse fresh tomato leaves in the insecticide solutions for 15 seconds and air-dry [1].
 - Place treated leaves in Petri dishes lined with moist filter paper to maintain turgor [1].
 - Transfer uniform-aged third-instar larvae (e.g., 20 per replicate) onto the treated leaves [1].
 - Record mortality after 48 hours. Larvae that do not respond to a gentle probe are considered dead [1].
- **Data Analysis:** Use statistical software (e.g., PoloPlus) to calculate LC_{50} , LC_{10} , and LC_{30} values from the mortality data [1] [2].
- **Age-Stage, Two-Sex Life Table Analysis:**
 - Use surviving larvae from sublethal (LC_{10}) and low-lethal (LC_{30}) concentrations to establish the F0 generation [1].

- Individually rear insects and record daily data: developmental duration of larvae and pupae, survival rate, adult longevity, and female fecundity (daily egg count until death) [1].
- Rear the subsequent F1 and F2 generations under insecticide-free conditions but continue to track the same life table parameters [1].
- Calculate population parameters (intrinsic rate of increase (r), finite rate of increase (λ), mean generation time (T)) to quantify transgenerational effects [1].

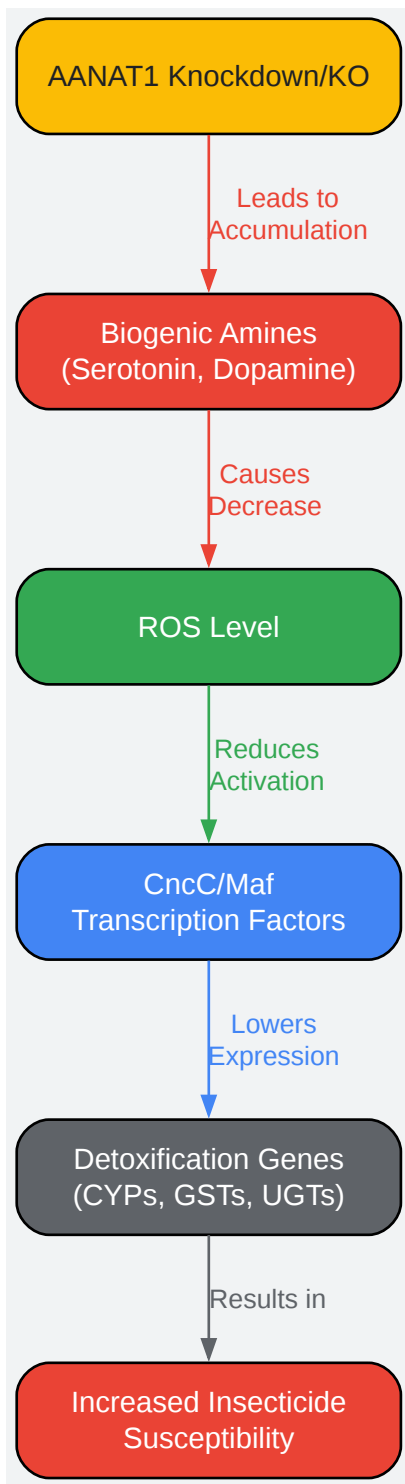
Molecular Biology & RNAi Functional Validation

This protocol investigates gene expression and validates the role of specific genes in resistance [2] [5].

- **RNA Interference (RNAi) with Nanocarriers:**
 - **dsRNA Synthesis:** Design and synthesize dsRNA targeting key resistance genes (e.g., (CYP405D1), (CYP6AB269)). A dsRNA targeting an unrelated gene (e.g., (GFP)) is used as a negative control [2].
 - **Nanocarrier Preparation:** To protect dsRNA and enhance cellular uptake, form complexes with a nanocarrier like Star polycation (SPc). Mix dsRNA and SPc in nuclease-free water and incubate to allow electrostatic self-assembly into nanoparticles [2].
 - **Delivery:** Feed the dsRNA/SPc complexes to insects, often by applying the solution to their diet or through microinjection [2].
- **Gene Expression Analysis (RT-qPCR):**
 - **RNA Extraction:** Isolate total RNA from insect tissues (e.g., whole body, midgut) of treated and control groups using a commercial kit [1] [2].
 - **cDNA Synthesis:** Reverse transcribe the RNA into complementary DNA (cDNA) [1].
 - **Quantitative PCR:** Perform RT-qPCR using gene-specific primers for target genes (e.g., P450s, (Vg), (VgR)). Use stable reference genes (e.g., (RPS18), (EF1- α)) for normalization [1] [2].
 - **Data Analysis:** Calculate relative gene expression levels using the $2^{(-\Delta\Delta Ct)}$ method [1].

Signaling Pathway: AANAT1 in Midgut Detoxification

The diagram below illustrates the novel AANAT1-regulated pathway that influences detoxification gene expression, based on findings in *Bactrocera dorsalis* and *Aedes aegypti* [6].



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AANAT1 knockdown reduces ROS, suppressing the CncC/Maf pathway and detoxification genes, increasing insecticide susceptibility [6].

Strategic Research Implications

- **Target the Regulator, Not Just the Enzyme:** The AANAT1/ROS/CncC pathway is a promising higher-level target for synergy with **tetraniliprole** [6].
- **Account for Transgenerational Effects:** Sublethal dosing can boost pest populations over generations, a critical factor for field application frequency and resistance management [1] [7].
- **Leverance Fitness Costs:** P450-mediated resistance imposes developmental and reproductive costs. In the absence of insecticide pressure, susceptible insects may outcompete resistant ones [1] [2] [5].
- **Adopt a Multi-Organ Perspective:** Consider insect systems like the fat body, Malpighian tubules, and circulatory system as potential targets or resistance mediators [8].

The provided experimental protocols offer a solid foundation for exploring these novel targets. Future work should focus on validating the AANAT1 pathway in other pest species and developing high-throughput screens for compounds that disrupt the ROS/CncC signaling axis.

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References

1. Tetraniliprole Triggers Transgenerational Hormesis in an ... [pmc.ncbi.nlm.nih.gov]
2. Proactive Resistance Management Studies Highlight the Role ... [pmc.ncbi.nlm.nih.gov]
3. tetraniliprole | 1229654-66-3 [chemicalbook.com]
4. Tetraniliprole | C22H16ClF3N10O2 | 685423 | 1229654-66-3 [hpc-standards.us]
5. Proactive Resistance Management Studies Highlight the ... [mdpi.com]
6. AANAT1 regulates insect midgut detoxification through the ... [nature.com]
7. Tetraniliprole Triggers Transgenerational Hormesis in an ... [mdpi.com]
8. A multi-organ system perspective on insecticide resistance [sciencedirect.com]

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